

Proper Disposal of 6-Chloropurine Riboside: A Step-by-Step Guide

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Compound of Interest

Compound Name: 6-Chloropurine riboside

Cat. No.: B1219661

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For Immediate Release – Researchers, scientists, and drug development professionals handling **6-Chloropurine riboside** can ensure laboratory safety and regulatory compliance with the following proper disposal procedures. While Safety Data Sheets (SDS) for **6-Chloropurine riboside** indicate it is not classified as a hazardous substance under the Globally Harmonized System (GHS) or OSHA 2012 standards, prudent laboratory practice dictates a cautious and informed approach to waste management.

The primary principle for managing laboratory waste is to formulate a disposal plan before beginning any experimental work.^[1] This ensures that all local, state, and federal regulations are met and prevents the improper disposal of chemical waste.^[1]

Step 1: Waste Characterization and Segregation

Before disposal, it is crucial to confirm that the **6-Chloropurine riboside** waste is not mixed with any hazardous substances. If the material has been combined with solvents, other chemicals, or biological materials, the entire mixture must be evaluated and disposed of as hazardous waste.^[2] Segregating non-hazardous from hazardous waste is essential to prevent unnecessary and costly disposal of the entire mixture as hazardous.^[2]

Step 2: Solid Waste Disposal

For pure, uncontaminated **6-Chloropurine riboside** in solid form, the recommended procedure is as follows:

- **Containment:** Carefully sweep up the solid material, minimizing dust formation, and place it into a suitable, well-labeled, and securely sealed container.[3] The original manufacturer's container is often a good option if it is in good condition.[4]
- **Labeling:** Clearly label the container as "**6-Chloropurine Riboside**" and indicate that it is non-hazardous waste intended for disposal.
- **Consult Institutional Policy:** Before final disposal, consult your institution's Environmental Health & Safety (EH&S) office. Some institutions may permit the disposal of clearly labeled, non-hazardous solid chemical waste in the regular trash, while others may require it to be placed directly into an external dumpster to avoid alarming custodial staff.[5]

Step 3: Aqueous Solution Disposal

For dilute aqueous solutions of **6-Chloropurine riboside**, the following steps should be taken:

- **Verify Non-Hazardous Nature:** Ensure the solution does not contain any other hazardous chemicals.
- **Seek Institutional Approval:** Do not pour any chemical solution down the drain without explicit approval from your institution's EH&S department.[5][6] Many institutions and local water authorities have strict regulations regarding the drain disposal of any chemical, regardless of its hazard classification.[3]
- **Neutralization (If Required):** If approved for drain disposal, ensure the pH of the solution is within the range specified by your local wastewater authority, typically between 6.0 and 10.0.[3]
- **Proper Drain Disposal Technique:** If authorized, flush the drain with copious amounts of water before, during, and after disposing of the solution to ensure adequate dilution.[6][7]

Step 4: Disposal of Contaminated Labware

Disposable labware (e.g., gloves, weighing paper, pipette tips) that is contaminated with **6-Chloropurine riboside** should be managed as follows:

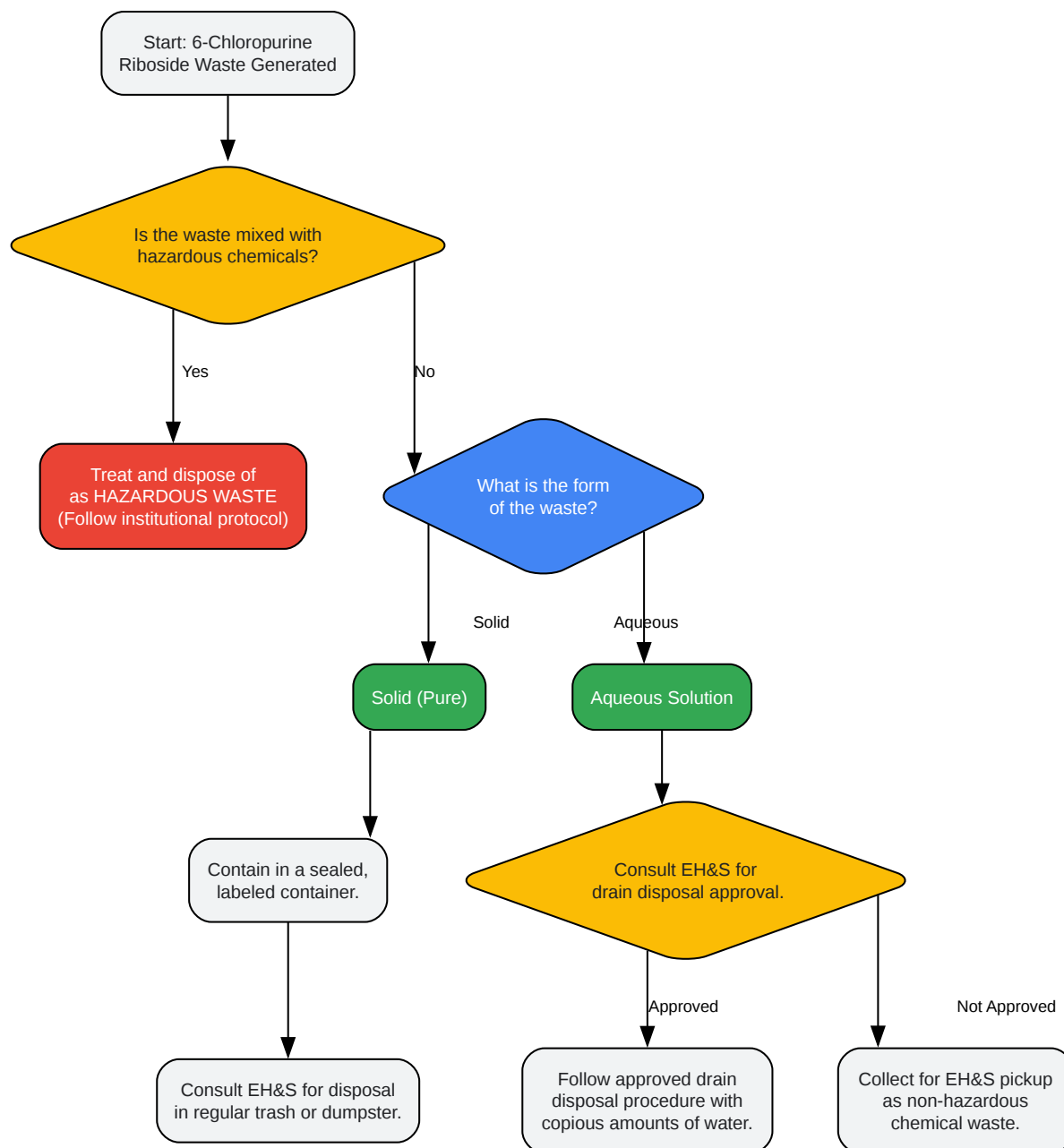
- Segregation: Collect all contaminated items in a separate, clearly labeled waste bag or container.[\[4\]](#)
- Consult EH&S: Follow your institution's guidelines for the disposal of chemically contaminated, non-hazardous solid waste. This may involve placing the sealed bag directly into the dumpster or handing it over to EH&S for disposal.

Summary of 6-Chloropurine Riboside Properties

Property	Data	Source
CAS Number	5399-87-1	[8]
Molecular Formula	C10H11ClN4O4	[8]
Physical State	Solid (Powder)	[9]
Hazard Classification	Not classified as hazardous according to GHS and OSHA 2012	[9]
Incompatibilities	Strong oxidizing agents	[3]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **6-Chloropurine riboside** waste.



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Disposal workflow for **6-Chloropurine riboside**.

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- To cite this document: BenchChem. [Proper Disposal of 6-Chloropurine Riboside: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219661#6-chloropurine-riboside-proper-disposal-procedures]

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